PIK-75 hydrochloride solubility problems and solutions

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Compound of Interest	
Compound Name:	*PIK-75 hydrochloride*
CAS No.:	*1462995-14-7*
Cat. No.:	*B1390485*

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PIK-75 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility challenges and practical applications of **PIK-75 hydrochloride**.

Troubleshooting Guide: Common Solubility Issues

Q1: My **PIK-75 hydrochloride** is not dissolving properly in DMSO. What could be the issue?

A1: Several factors can contribute to poor dissolution of **PIK-75 hydrochloride** in DMSO:

- DMSO Quality: DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in your DMSO can significantly decrease the solubility of **PIK-75 hydrochloride**. Always use anhydrous, high-purity DMSO, preferably from a freshly opened bottle.[1][2][3]
- Insufficient Sonication or Heating: To achieve higher concentrations, physical assistance is often necessary. Use an ultrasonic bath to aid dissolution.[1][4] Gentle warming (up to 60°C)

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can also be effective, but be cautious to avoid degradation.[2][4]

- Concentration Too High: While soluble in DMSO, there is a limit. Exceeding the maximum solubility will result in a suspension rather than a true solution. Refer to the solubility table below for maximum concentrations.

Q2: I observed precipitation when diluting my DMSO stock solution into an aqueous buffer or cell culture medium. How can I prevent this?

A2: This is a common issue known as "salting out." **PIK-75 hydrochloride** is poorly soluble in aqueous solutions.[1][4] When a concentrated DMSO stock is diluted into an aqueous environment, the compound can precipitate. To mitigate this:

- Lower the Final DMSO Concentration: Aim for a final DMSO concentration of 0.1% or lower in your final working solution to minimize solvent-induced toxicity and precipitation.[5]
- Use a Multi-Step Dilution: Instead of a single large dilution, perform serial dilutions to gradually lower the concentration of both the compound and the DMSO.
- Vortex During Dilution: Add the DMSO stock to the aqueous solution dropwise while vortexing to ensure rapid and even dispersion.
- Consider Alternative Solvents for In Vivo Use: For animal studies, co-solvents like PEG300, Tween-80, or corn oil are often used to improve solubility and bioavailability.[3][6]

Q3: My **PIK-75 hydrochloride** solution appears cloudy or has visible particles. What should I do?

A3: A cloudy solution indicates incomplete dissolution or precipitation.

- Re-sonicate and/or Gently Warm: Attempt to redissolve the compound using an ultrasonic bath or gentle warming as described above.
- Filter Sterilization: If you suspect particulate matter that is not the compound itself, you can filter the solution through a 0.22 µm syringe filter. However, be aware that this may not resolve issues of the compound precipitating out of solution.

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- Prepare a Fresh Solution: If the issue persists, it is best to discard the solution and prepare a fresh one using the recommended procedures.

Frequently Asked Questions (FAQs)

Q4: What is the recommended solvent for preparing **PIK-75 hydrochloride** stock solutions?

A4: The primary recommended solvent for preparing stock solutions of **PIK-75 hydrochloride** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).[5] N,N-Dimethylformamide (DMF) can be used as an alternative.[7]

Q5: What is the solubility of **PIK-75 hydrochloride** in different solvents?

A5: The solubility of **PIK-75 hydrochloride** can vary slightly between suppliers. The following table summarizes the available data:

Solvent	Solubility (Concentration)	Notes
DMSO	~3 mg/mL (6.13 mM) to 98 mg/mL (200.51 mM)	Requires sonication and/or warming.[1][2][3][4] Solubility is significantly impacted by the presence of moisture in DMSO.[1][3]
Water	< 0.1 mg/mL (Insoluble)	[1][4]
DMF	0.5 mg/mL	[7]

Q6: How should I store **PIK-75 hydrochloride** powder and stock solutions?

A6:

- Powder: Store the solid compound at -20°C under desiccating conditions. It can be stored for up to 12 months.

- Stock Solutions: Aliquot your stock solution into small, single-use volumes to avoid repeated freeze-thaw cycles.[1][5] Store these aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1][2]

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Q7: What is the mechanism of action of PIK-75?

A7: PIK-75 is a potent and selective inhibitor of the p110α isoform of phosphoinositide 3-kinase (PI3K). It also inhibits DNA-dependent protein kinase (DNA-PK).[1][2] By inhibiting the PI3K/Akt signaling pathway, PIK-75 can induce apoptosis and inhibit cell proliferation.[1][2][8]

Experimental Protocols

Preparation of a 10 mM **PIK-75 Hydrochloride** Stock Solution in DMSO

- Materials:
  - **PIK-75 hydrochloride** powder (MW: 488.74 g/mol)
  - Anhydrous, high-purity DMSO
  - Sterile microcentrifuge tubes
  - Vortex mixer
  - Ultrasonic water bath
- Procedure:
  1. Bring the **PIK-75 hydrochloride** vial to room temperature before opening to prevent condensation.
  2. Weigh out the desired amount of **PIK-75 hydrochloride** powder and place it in a sterile microcentrifuge tube. For 1 mL of a 10 mM stock solution, use 4.89 mg of **PIK-75 hydrochloride**.
  3. Add the corresponding volume of anhydrous DMSO to the tube.
  4. Vortex the solution vigorously for 1-2 minutes.
  5. Place the tube in an ultrasonic water bath for 10-15 minutes to ensure complete dissolution.

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6. Visually inspect the solution to confirm that no particles are visible.

7. Aliquot the stock solution into single-use tubes and store at -20°C or -80°C.

In VitroCell Viability Assay (MTT Assay)

- Cell Seeding: Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.[8]
- Treatment:
  - Prepare serial dilutions of your **PIK-75 hydrochloride** stock solution in the appropriate cell culture medium to achieve the desired final concentrations.
  - Include a vehicle control containing the same final concentration of DMSO as the highest **PIK-75 hydrochloride** treatment.[8]
  - Remove the old medium from the wells and replace it with the medium containing the various concentrations of **PIK-75 hydrochloride**.[8]
- Incubation: Incubate the cells for the desired treatment duration (e.g., 48 hours).[1]
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 3-4 hours at 37°C, allowing for the formation of formazan crystals.[8]
- Solubilization: Carefully remove the medium and add 150 µL of a solubilization buffer (e.g., 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals.[3][8]
- Measurement: Measure the absorbance at a test wavelength of 570 nm and a reference wavelength of 690 nm using a microplate reader.[3]

Western Blotting for p-Akt Inhibition

- Cell Treatment and Lysis: Treat cells with **PIK-75 hydrochloride** as described above. After treatment, wash the cells with cold PBS and lyse them in a suitable lysis buffer containing protease and phosphatase inhibitors.

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- Protein Quantification: Determine the protein concentration of each lysate using a standard protein assay (e.g., BCA assay).
- SDS-PAGE and Transfer: Separate equal amounts of protein from each sample by SDS-PAGE and transfer the proteins to a PVDF or nitrocellulose membrane.
- Immunoblotting:
  - Block the membrane with a blocking buffer (e.g., 5% non-fat milk or BSA in TBST) for 1 hour at room temperature.[8]
  - Incubate the membrane with primary antibodies against phosphorylated Akt (p-Akt) and total Akt overnight at 4°C.[8]
  - Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.[8]
- Detection and Analysis: Add an ECL substrate and visualize the protein bands using an imaging system.[8] Quantify the band intensities to determine the relative levels of p-Akt and total Akt.[8]

Visualizations

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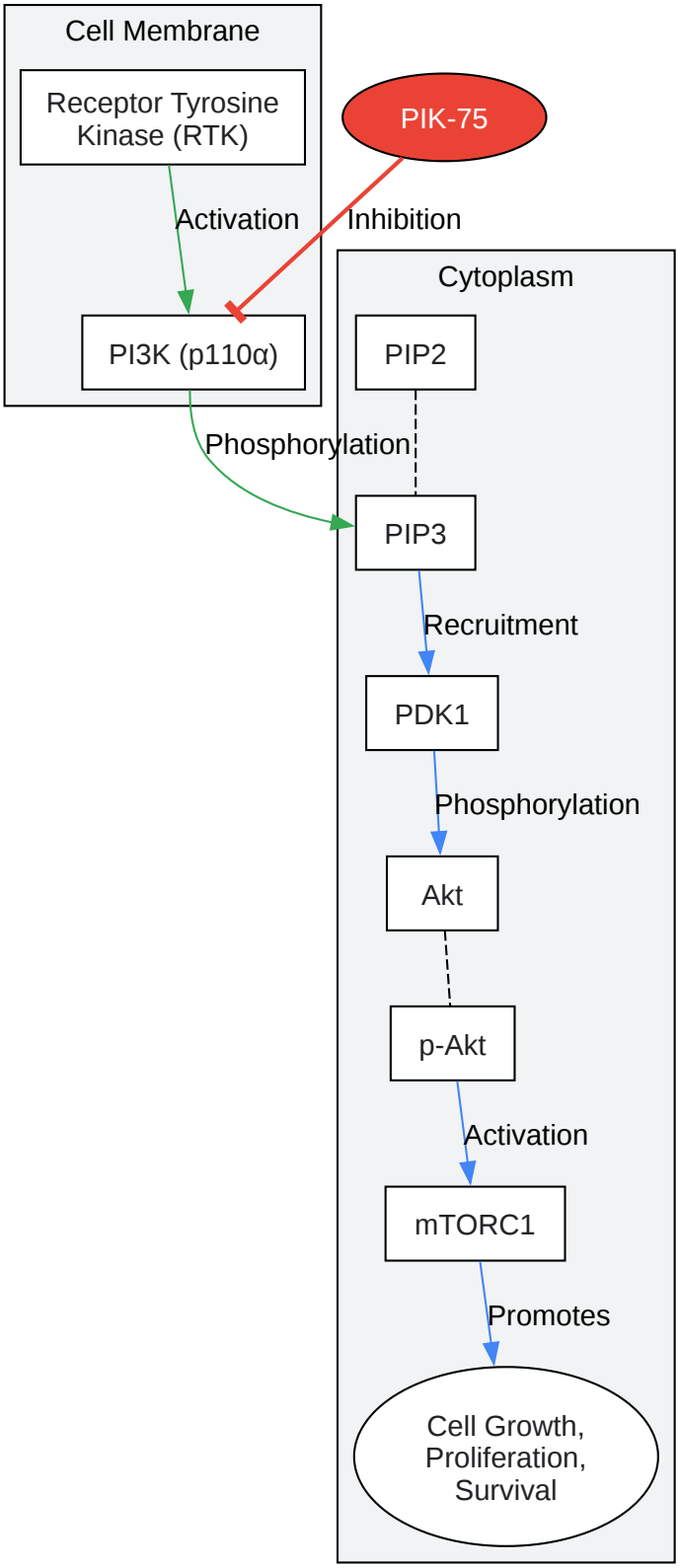

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Caption: PI3K Signaling Pathway Inhibition by PIK-75.

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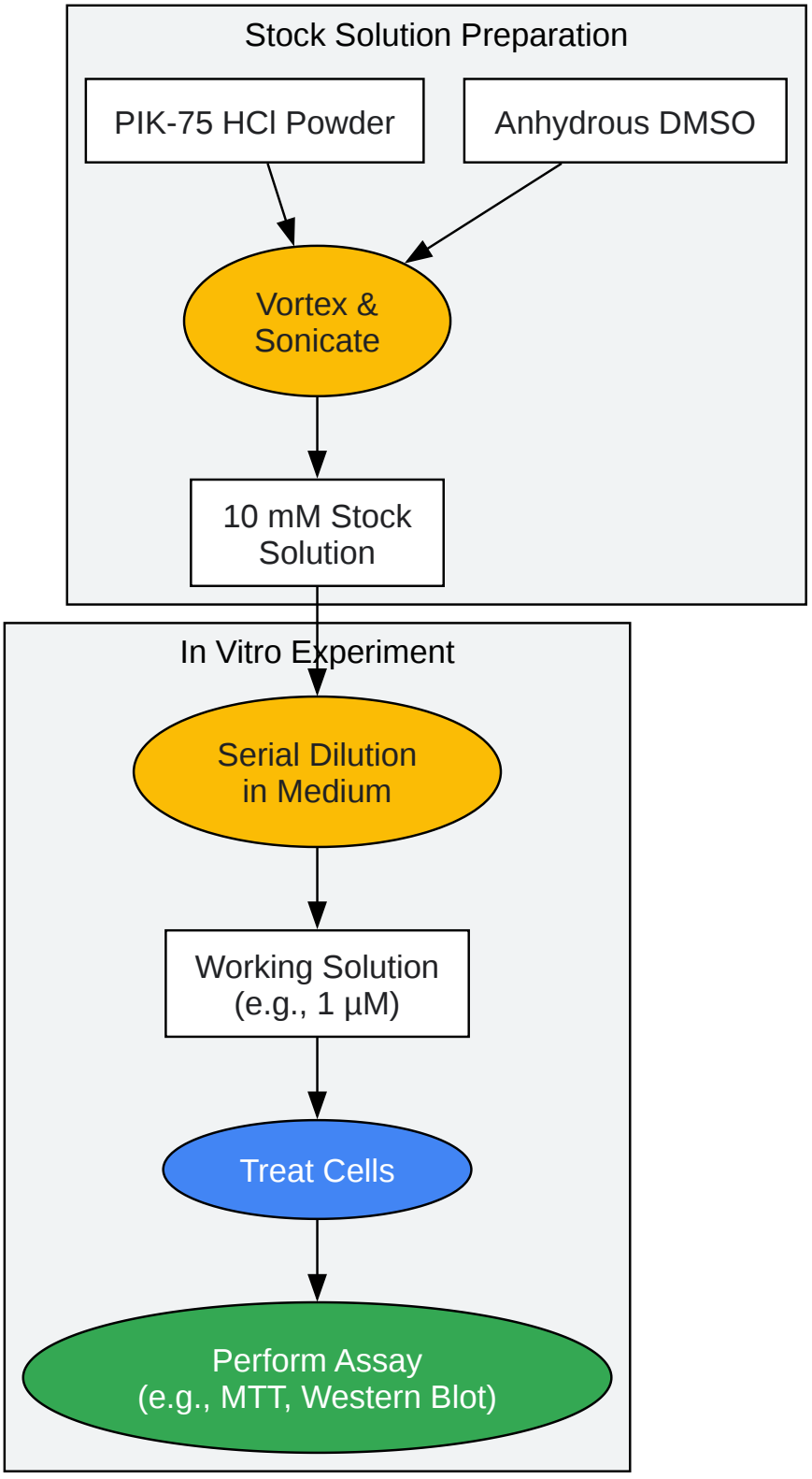

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Caption: Experimental Workflow for **PIK-75 Hydrochloride**.

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